

Essential Safety and Logistical Information for Handling Organophosphorus Compounds

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Compound of Interest

Compound Name: *Phosphorane, trihydroxy-*

Cat. No.: *B078027*

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Disclaimer: Specific safety data for "**Phosphorane, trihydroxy-**" is not readily available. The following guidance is based on the closely related and well-documented organophosphorus compound, Triphenylphosphine, and should be considered as a proxy. Researchers must conduct a thorough hazard assessment and consult their institution's safety office before handling any new chemical.

This guide provides essential, immediate safety and logistical information for handling organophosphorus compounds, with a focus on operational and disposal plans. It is intended for researchers, scientists, and drug development professionals.

Quantitative Data Summary

The following table summarizes key quantitative data for Triphenylphosphine, which can serve as a reference point for understanding the physical properties of similar organophosphorus compounds.

Property	Value	Citations
Melting Point	78.5 - 81.5 °C / 173.3 - 178.7 °F	[1]
Boiling Point	377 °C / 710.6 °F @ 760 mmHg	[1]
Flash Point	181 °C / 357.8 °F	[1]
Vapor Pressure	5 mmHg @ 20 °C	[1]

Experimental Protocols: Safe Handling and Disposal Engineering Controls

- Ventilation: Always work in a well-ventilated area.[2] A chemical fume hood is strongly recommended to minimize inhalation exposure.[3]
- Safety Equipment: An eyewash station and a safety shower should be readily accessible in the work area.[4]

Personal Protective Equipment (PPE)

- Eye and Face Protection: Chemical safety goggles are mandatory.[3] A faceshield (minimum 8-inch) should be used for additional protection.[3][5]
- Skin Protection:
 - Gloves: Wear compatible, chemical-resistant gloves.[3][5]
 - Clothing: A lab coat or other protective clothing is required to prevent skin contact.[2]
- Respiratory Protection: If there is a risk of inhaling dust or vapors, a government-approved respirator is necessary.[3]

Hygiene Measures

- Wash hands thoroughly after handling the substance.

- Contaminated clothing should be removed immediately and washed before reuse.[\[6\]](#)
- Do not eat, drink, or smoke in the laboratory.

Step-by-Step Handling Procedure

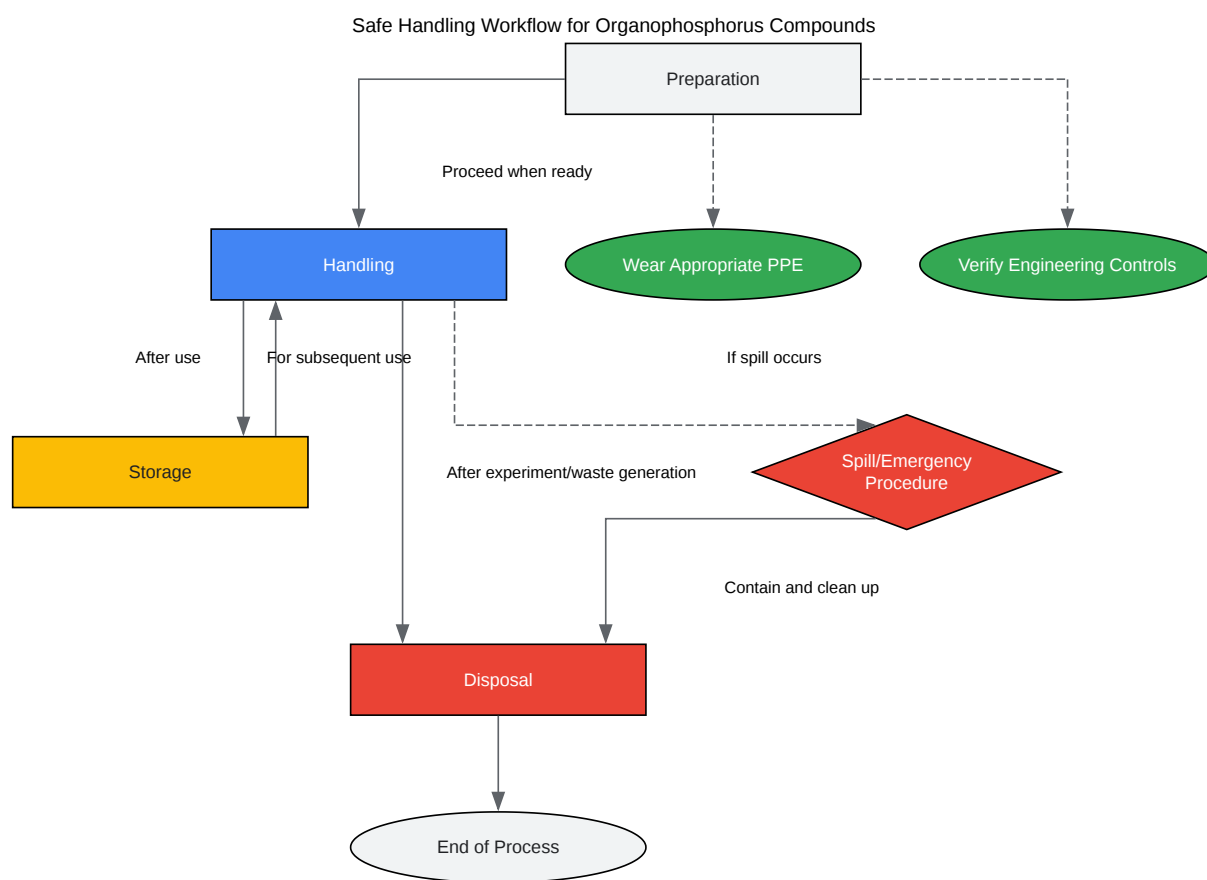
- Preparation: Before handling, ensure all engineering controls are functioning correctly and all necessary PPE is available and in good condition.
- Handling:
 - Avoid creating dust.[\[5\]](#)
 - Do not breathe in dust or vapors.[\[5\]](#)
 - Prevent contact with skin, eyes, and clothing.[\[2\]](#)
- Storage:
 - Keep containers tightly closed when not in use.[\[2\]](#)[\[6\]](#)
 - Store in a dry, cool, and well-ventilated place.[\[2\]](#)[\[6\]](#)
 - Store away from incompatible materials such as acids.[\[2\]](#)

Disposal Plan

- Waste Collection:
 - Collect waste material in a suitable, closed container labeled for disposal.[\[5\]](#)
 - Do not dispose of down the drain or into the environment.[\[2\]](#)[\[7\]](#)
- Disposal Method: Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)[\[2\]](#)

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of organophosphorus compounds, from preparation to disposal.



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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.com [fishersci.com]
- 3. Safety Guideline [chemtrack.org]
- 4. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. chemistry.utoronto.ca [chemistry.utoronto.ca]
- 7. b2b.sigmaaldrich.com [b2b.sigmaaldrich.com]
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